

# Methoxyadrenaline Hydrochloride: A Comprehensive Safety and Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methoxy adrenaline hydrochloride*

Cat. No.: *B6264728*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for methoxyadrenaline hydrochloride. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of its properties, hazards, and handling procedures. This document is intended to be a vital resource for researchers, scientists, and professionals involved in drug development and other scientific applications.

## Chemical and Physical Properties

Methoxyadrenaline hydrochloride, a metabolite of epinephrine, is a compound frequently used in biomedical research. A clear understanding of its physical and chemical properties is fundamental for its safe handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{16}ClNO_3$	<a href="#">[1]</a>
Molecular Weight	233.69 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[2]</a>
Color	White to off-white	
Solubility	Soluble in water.	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Vapor Pressure	Data not available	

## Toxicological Data

Toxicological information is critical for assessing the potential hazards associated with a chemical. While specific toxicity data for methoxyadrenaline hydrochloride is limited, data for the closely related compound epinephrine hydrochloride provides valuable insight.

Parameter	Value	Species	Route	Source(s)
LD50 (Lethal Dose, 50%)	90 mg/kg	Mouse	Oral	<a href="#">[3]</a>
LD50 (Lethal Dose, 50%)	62 mg/kg	Rat	Dermal	<a href="#">[4]</a>
LD50 (Lethal Dose, 50%)	1,250 $\mu$ g/kg	Rat	Intraperitoneal	<a href="#">[3]</a>

Hazard Classifications for Metanephrine Hydrochloride:[\[1\]](#)

- Skin Irritation: Category 2[\[1\]](#)

- Eye Irritation: Category 2A[\[5\]](#)
- Specific Target Organ Toxicity (Single Exposure) - Respiratory Tract Irritation: Category 3[\[1\]](#)  
[\[5\]](#)

## Hazard Identification and Safety Precautions

Based on the available data for metanephrine hydrochloride, the following hazard statements and precautionary measures are relevant.

Hazard Statements:[\[1\]](#)

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.  
[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

## Experimental Protocols

Accurate quantification of catecholamines and their metabolites is crucial in many research contexts. The following outlines a general experimental protocol for the analysis of catecholamines in plasma, based on high-performance liquid chromatography (HPLC) with electrochemical detection or tandem mass spectrometry (LC/MS/MS).

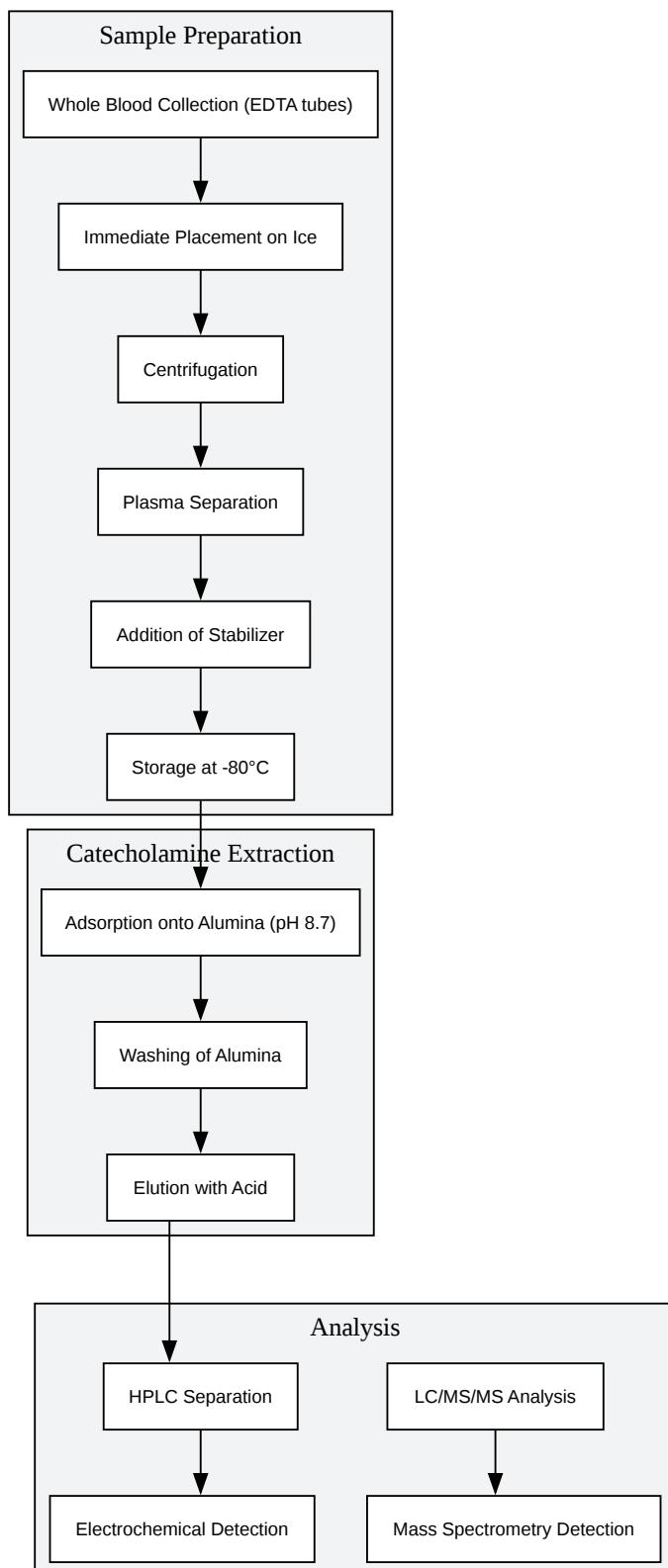
## Protocol: Determination of Plasma Catecholamines

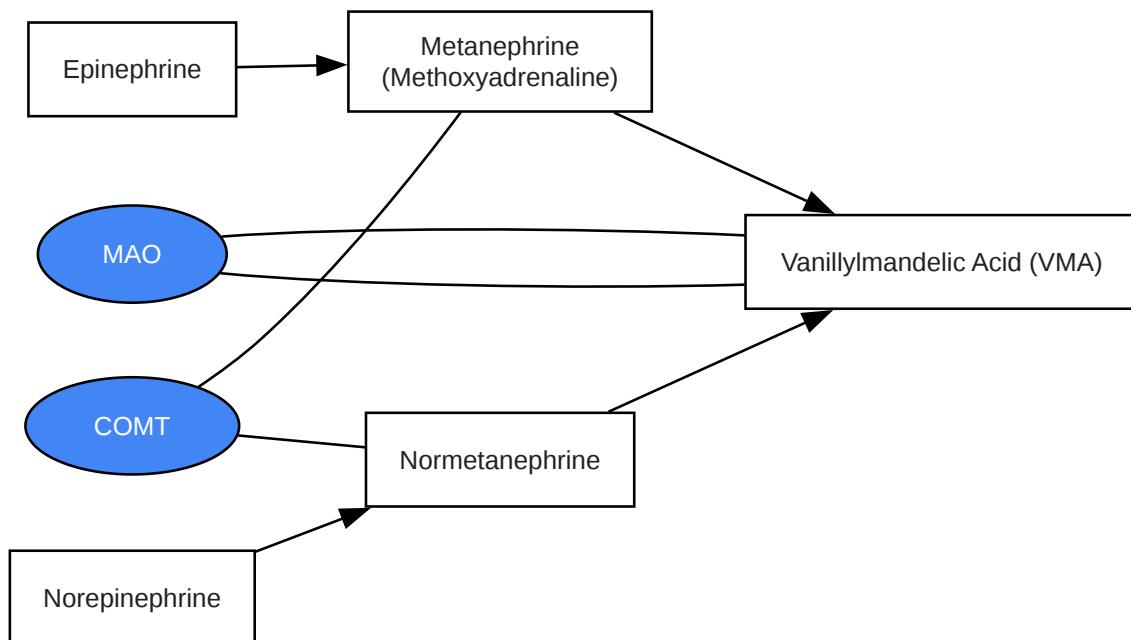
**Objective:** To quantify the concentration of catecholamines (including methoxyadrenaline) in plasma samples.

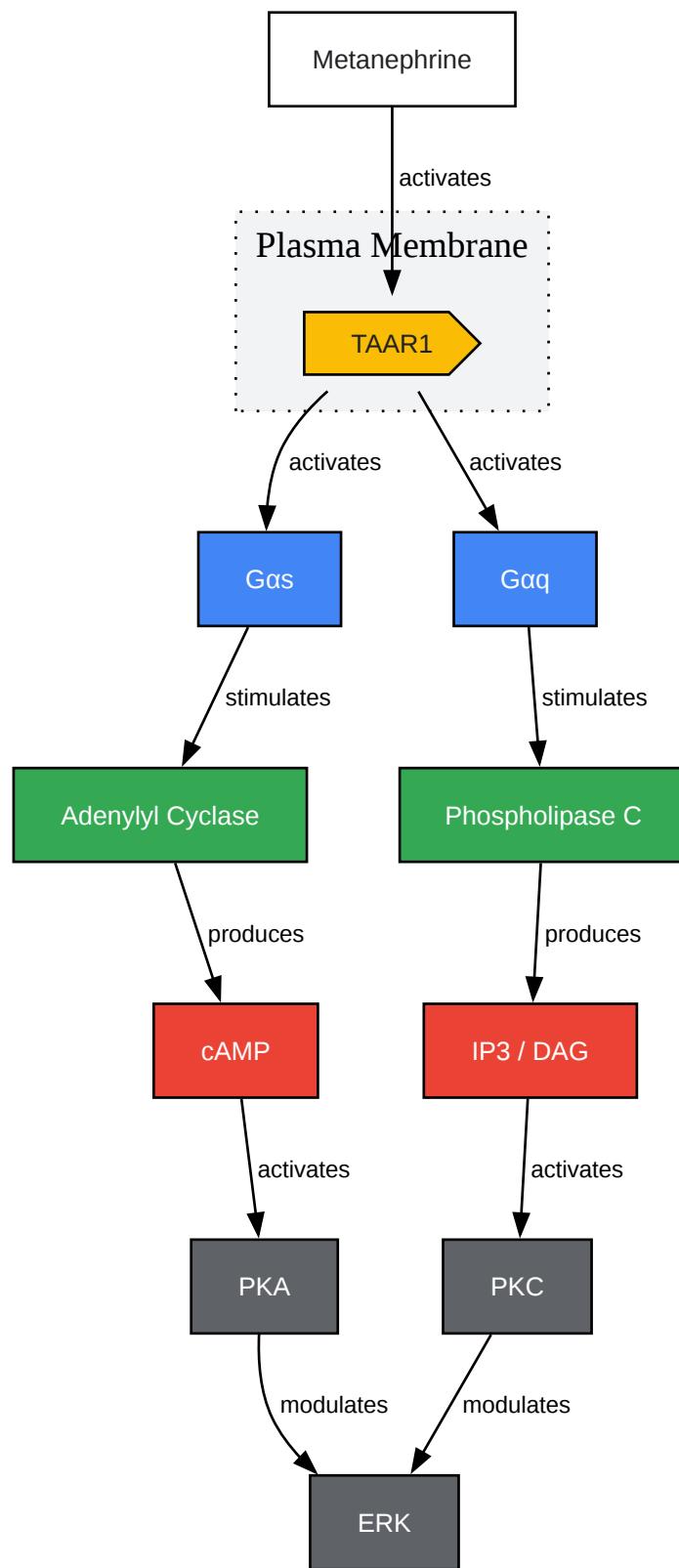
**Methodology:**

- **Sample Collection and Preparation:**
  - Collect whole blood in tubes containing EDTA.[\[6\]](#)
  - Immediately place the sample on ice to prevent degradation of catecholamines.[\[6\]](#)
  - Centrifuge the blood sample to separate the plasma.
  - To ensure stability, a stabilizer solution (e.g., 0.5M EDTA and sodium metabisulfite) should be added to the plasma.[\[7\]](#)
  - Plasma samples should be stored at -80°C until analysis.[\[7\]](#)
- **Extraction of Catecholamines:**
  - Catecholamines are selectively adsorbed from the plasma onto acid-washed alumina at a pH of 8.7.[\[8\]](#)
  - The alumina is then washed to remove interfering substances.
  - Catecholamines are subsequently eluted from the alumina using an acidic solution (e.g., 0.1N HCl).[\[8\]](#)
- **Analytical Measurement:**
  - Using HPLC with Electrochemical Detection:

- The eluate is injected into a reversed-phase C18 HPLC column.[\[8\]](#)
- An electrochemical detector is used to quantify the separated catecholamines.[\[8\]](#)
- Using LC/MS/MS:
  - For increased sensitivity and specificity, the eluate can be analyzed by LC/MS/MS.[\[7\]](#)
  - A triple quadrupole mass spectrometer monitors specific MRM (Multiple Reaction Monitoring) transitions for each catecholamine and their deuterated internal standards.[\[7\]](#)
- Data Analysis:
  - The concentration of each catecholamine is determined by comparing its peak area to that of a known concentration of an internal standard.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Metanephrine hydrochloride | C10H16ClNO3 | CID 102502 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. foodb.ca [foodb.ca]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. southtees.nhs.uk [southtees.nhs.uk]
- 7. agilent.com [agilent.com]
- 8. Determination of catecholamines in a small volume (25  $\mu$ l) of plasma from conscious mouse tail vein - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methoxyadrenaline Hydrochloride: A Comprehensive Safety and Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6264728#methoxy-adrenaline-hydrochloride-material-safety-data-sheet]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)